

Methyl 4-Amino-2-hydroxybenzoate CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 4-Amino-2-hydroxybenzoate

Cat. No.: B1200275

[Get Quote](#)

An In-depth Technical Guide to **Methyl 4-Amino-2-hydroxybenzoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 4-Amino-2-hydroxybenzoate**, a key chemical intermediate in the pharmaceutical and cosmetic industries. This document outlines its chemical and physical properties, synthesis protocols, and primary applications, with a focus on its role in drug discovery and development.

Core Chemical Identity

Methyl 4-Amino-2-hydroxybenzoate, also known as Methyl 4-aminosalicylate, is an organic compound with the CAS Number 4136-97-4.^{[1][2][3]} It is characterized by a benzoate structure with amino and hydroxyl functional groups, which contribute to its utility as a versatile building block in organic synthesis.

Physicochemical Properties

The physical and chemical properties of **Methyl 4-Amino-2-hydroxybenzoate** are summarized in the table below, providing essential data for handling, storage, and application.

Property	Value	References
CAS Number	4136-97-4	[1] [2] [3]
Molecular Formula	C8H9NO3	[2] [4]
Molecular Weight	167.16 g/mol	[3]
Appearance	White to pale beige crystalline powder	[4]
Melting Point	120-123 °C	[4]
Boiling Point	329.5 °C at 760 mmHg	
Flash Point	153.1 °C	[4]
Density	1.305 g/cm ³	
Solubility	Slightly soluble in water. Soluble in DMSO and Methanol.	[4]
Storage	Keep in a dark place, under an inert atmosphere, at room temperature.	[4]

Synthesis Protocol

A common method for the synthesis of **Methyl 4-Amino-2-hydroxybenzoate** involves the esterification of 4-Amino-2-hydroxybenzoic acid. The following protocol is based on established laboratory procedures.[\[5\]](#)

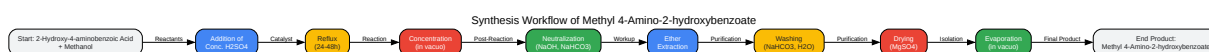
Materials:

- 2-Hydroxy-4-aminobenzoic acid (100 g, 0.654 mole)
- Freshly distilled methanol (1 L)
- Concentrated sulphuric acid (50 ml)
- 33% Sodium hydroxide solution

- 1M Sodium hydrogen carbonate solution
- Ether
- Anhydrous magnesium sulphate (20 g)

Experimental Procedure:

- Suspend 2-Hydroxy-4-aminobenzoic acid in freshly distilled methanol in a reaction vessel.
- Slowly add concentrated sulphuric acid to the suspension.
- Reflux the reaction mixture under a nitrogen atmosphere for 24-48 hours, or until all the solid material has dissolved.
- Concentrate the solution to approximately 350 ml by evaporation under vacuum.
- Neutralize the concentrated solution with 33% sodium hydroxide and then with 1M sodium hydrogen carbonate.
- Extract the product with ether (3 x 250 ml).
- Wash the combined ether layers with 1M sodium hydrogen carbonate (2 x 50 ml) and then with water (2 x 50 ml).
- Dry the ether layer over anhydrous magnesium sulphate.
- Remove the ether by evaporation under vacuum to yield the final product.
- Dry the product under vacuum. This process yields approximately 67.5 g (62%) of **Methyl 4-Amino-2-hydroxybenzoate** with a melting point of 120-122 °C.[5]



[Click to download full resolution via product page](#)

Synthesis Workflow

Applications in Research and Drug Development

Methyl 4-Amino-2-hydroxybenzoate is a valuable intermediate in various industrial and research applications.

- **Pharmaceutical Intermediate:** It serves as a crucial starting material in the synthesis of various pharmaceutical agents, including anti-tuberculosis drugs.^[4] Its structure allows for modifications to create novel compounds with desired pharmacological properties.^[6]
- **Sunscreen Agent:** The compound is capable of absorbing ultraviolet rays, making it a useful ingredient in sunscreen products to protect the skin from sun damage.^[4]
- **Organic Synthesis:** In a laboratory setting, it is used as a building block for the development of new organic compounds with potential biological activity.^[6]
- **Cosmetics and Fragrances:** Due to its aromatic properties, it is sometimes used as a fragrance ingredient.^{[6][7]}

Safety and Handling

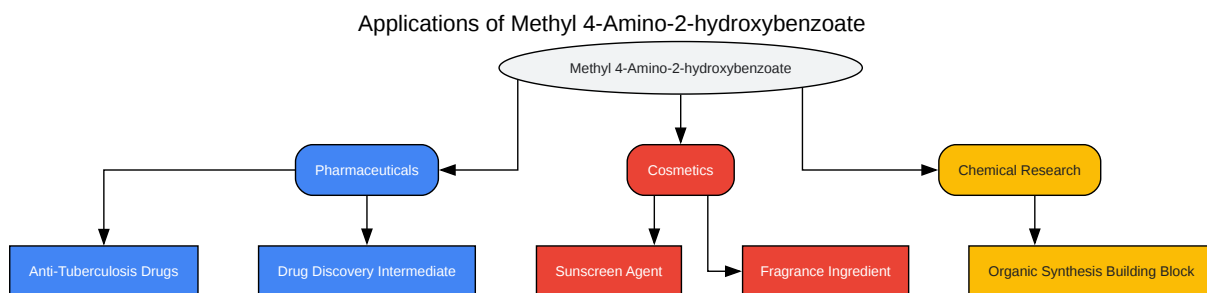
Methyl 4-Amino-2-hydroxybenzoate is classified as an irritant and is harmful if swallowed.^[1] It may cause skin and serious eye irritation, as well as respiratory irritation.^[1] Appropriate personal protective equipment, including gloves, protective clothing, and eye protection, should be worn when handling this chemical.^[1] It is important to avoid breathing dust and to ensure thorough washing after handling.^[1]

The safety data for **Methyl 4-Amino-2-hydroxybenzoate** is summarized in the table below.

Hazard Statement	Precautionary Statement	References
Harmful if swallowed	Do not eat, drink or smoke when using this product.	[1]
Causes skin irritation	Wash skin thoroughly after handling. Wear protective gloves.	[1]
Causes serious eye irritation	Wear eye protection.	[1]
May cause respiratory irritation	Avoid breathing dust. Use only outdoors or in a well-ventilated area.	[1]

Logical Relationship of Applications

The diverse applications of **Methyl 4-Amino-2-hydroxybenzoate** stem from its core chemical structure, which allows it to be a versatile intermediate.



[Click to download full resolution via product page](#)

Application Areas

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4136-97-4 Cas No. | Methyl 4-amino-2-hydroxybenzoate | Apollo [store.apolloscientific.co.uk]
- 2. Methyl 4-Amino-2-hydroxybenzoate [oakwoodchemical.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. chembk.com [chembk.com]
- 5. prepchem.com [prepchem.com]
- 6. Buy Methyl 4-Amino-2-hydroxybenzoate | 4136-97-4 [smolecule.com]
- 7. Methyl 4 amino 2 hydroxy benzoate Manufacturer,Supplier,Exporter [vaikunthchemicals.in]
- To cite this document: BenchChem. [Methyl 4-Amino-2-hydroxybenzoate CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1200275#methyl-4-amino-2-hydroxybenzoate-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com